

Essential Safety and Handling Guidance for Aquateric®

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Compound of Interest

Compound Name: Aquateric

Cat. No.: B1166191

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **Aquateric®**, an alginate-based enteric coating system. The following procedural guidance is designed to ensure safe laboratory practices and proper disposal, fostering a secure research environment.

Aquateric® N100 is a naturally derived coating system composed of alginate, a substance extracted from brown seaweed.^[1] While generally considered non-hazardous, proper handling is essential to minimize exposure and maintain a safe working environment. The recommendations below are based on best practices for handling fine powders in a laboratory setting.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted prior to handling **Aquateric®** to ensure appropriate protective measures are in place. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications	Purpose
Eye Protection	Safety Glasses	ANSI Z87.1 approved	Protects against airborne particles.
Safety Goggles	ANSI Z87.1 approved, with indirect venting	Recommended when there is a significant risk of dust generation.	
Hand Protection	Disposable Gloves	Nitrile or latex	Prevents direct skin contact.
Respiratory Protection	Dust Mask	N95 or higher	Recommended when handling large quantities or when ventilation is inadequate to minimize inhalation of fine particles.
Body Protection	Laboratory Coat	Standard	Protects clothing and skin from spills.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a standardized workflow is critical for minimizing risk during the handling of **Aquateric®**.

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that a calibrated weighing scale, appropriate containers, and utensils are available.
 - Confirm that an eyewash station and safety shower are readily accessible.
- Donning PPE:

- Put on a laboratory coat and ensure it is fully buttoned.
- Wash hands thoroughly and dry them before putting on disposable gloves.
- Fit safety glasses or goggles securely.
- If required by your risk assessment, correctly fit an N95 dust mask.
- Handling **Aquateric®**:
 - Handle in a well-ventilated area. A fume hood or a ventilated enclosure is recommended, especially when working with large quantities.
 - When weighing and transferring the powder, perform these actions carefully to minimize dust generation.
 - Keep containers of **Aquateric®** sealed when not in use to prevent dust from becoming airborne.
- Post-Handling:
 - Clean all equipment and the work surface thoroughly after use.
 - Remove PPE in the correct order to avoid cross-contamination: gloves first, followed by the laboratory coat, and then eye protection.
 - Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

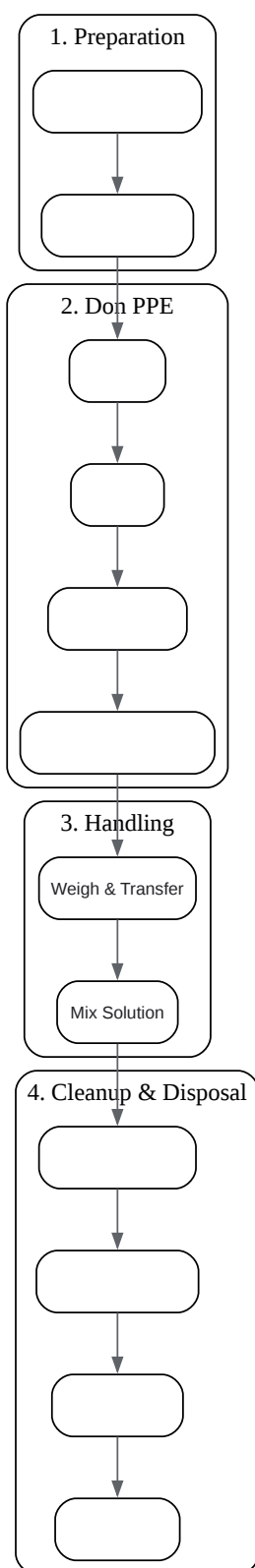
Proper disposal of **Aquateric®** and contaminated materials is essential to prevent environmental contamination and maintain a safe laboratory.

- **Unused Product:** Dispose of unused **Aquateric®** in accordance with local, state, and federal regulations for non-hazardous waste. Do not dispose of it down the drain.
- **Contaminated Materials:** Dispose of contaminated items such as gloves, paper towels, and weighing papers in a sealed bag with the regular laboratory waste, unless local regulations

specify otherwise.

- Spills: In the event of a spill, avoid creating dust. Moisten the spilled powder with a small amount of water and then carefully wipe it up with absorbent paper. Dispose of the cleaning materials in a sealed bag. For large spills, evacuate the area and follow your institution's emergency procedures.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **Aquateric®** from preparation to disposal.

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References

- 1. Aquateric® N100 – Dietary Supplements | IFF Pharma Solutions - Pharma Solutions [pharma.iff.com]
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